

Essential Safety and Logistical Information for Handling Imipenem and Cilastatin Sodium

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Compound of Interest

Compound Name: *Imipenem and cilastatin sodium*

Cat. No.: *B15582710*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides comprehensive, procedural guidance for the safe use of **Imipenem and cilastatin sodium**, covering personal protective equipment (PPE), operational plans, and disposal protocols. Adherence to these guidelines will help foster a secure research environment and build a foundation of trust in laboratory safety practices.

Personal Protective Equipment (PPE)

When handling **Imipenem and cilastatin sodium**, a thorough risk assessment should be conducted to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE based on the potential hazards associated with the compound.

Hazard Category	Required Personal Protective Equipment
Eye and Face Protection	Wear safety glasses with side shields or goggles. If there is a potential for splashing, or if working with dusty conditions, mists, or aerosols, a face shield is required.[1][2]
Skin and Body Protection	A standard laboratory coat or work uniform should be worn.[1][2] For tasks with a higher risk of exposure, a Tyvek coverall may be appropriate.[3]
Hand Protection	Chemical-resistant gloves are mandatory. Options include latex or neoprene gloves.[3] It is good practice to double-glove, especially during compounding, administration, and disposal.
Respiratory Protection	If working in an area with inadequate ventilation, or where dust, mists, or aerosols may be generated, approved respiratory protection should be worn.[1][2] A filter system such as an FFP2 respirator is a suitable option.[3] For situations with potential for uncontrolled release or unknown exposure levels, a positive pressure air-supplied respirator is recommended.[2]

Hazard Identification and Mitigation

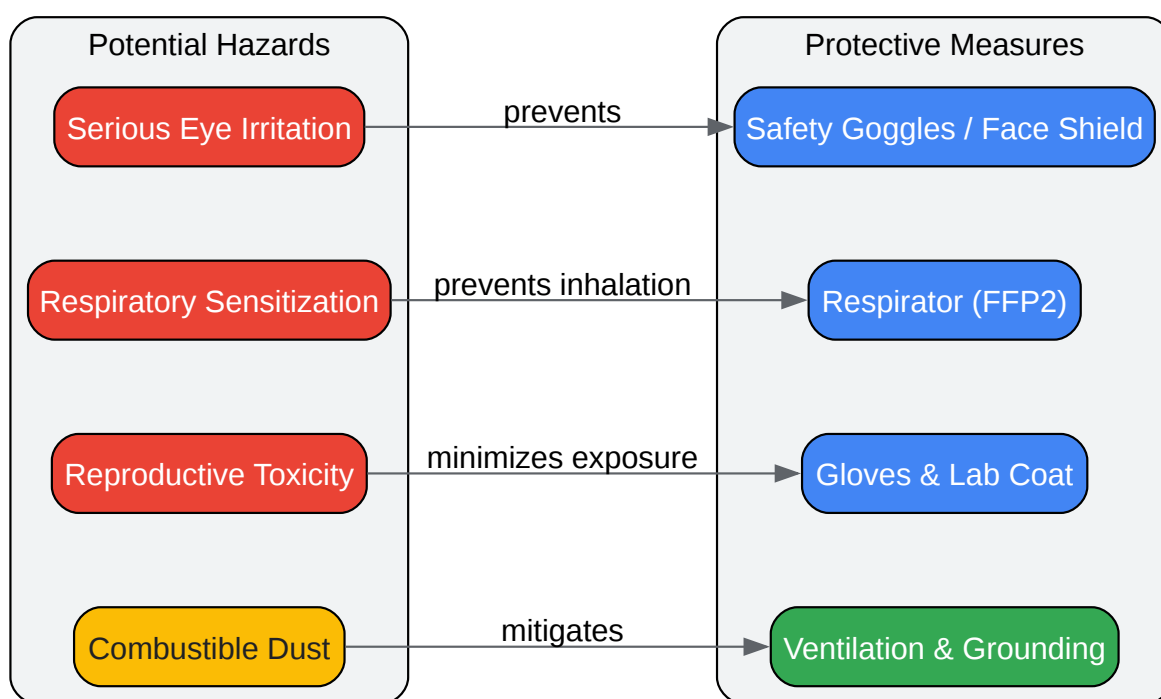
Imipenem and cilastatin sodium present several potential hazards that necessitate careful handling and adherence to safety protocols.

Primary Hazards:

- **Serious Eye Irritation:** The compound can cause significant irritation upon contact with the eyes.[1][2]
- **Respiratory Sensitization:** Inhalation of dust or aerosols may lead to allergy or asthma-like symptoms.[1][2][3]

- Reproductive Toxicity: The substance is suspected of damaging the unborn child.[1][2]
- Combustible Dust: Fine particles of the compound can form explosive mixtures in the air.[1][2]

The following diagram illustrates the logical relationship between these hazards and the corresponding protective measures.



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Caption: Hazard mitigation workflow for **Imipenem and cilastatin sodium**.

Quantitative Data

The following tables provide a summary of available quantitative data for **Imipenem and cilastatin sodium**.

Toxicological Data

Test	Species	Route	Result	Component
LD50	Rat	Oral	8,000 mg/kg	Cilastatin
LD50	Mouse	Oral	8,000 mg/kg	Cilastatin
LD50	Mouse	Oral	>10,000 mg/kg	Imipenem
LD50	Rat	Intravenous	>2,000 mg/kg	Imipenem
LC50 (48 hours)	Daphnia magna	-	>100 mg/L	Imipenem Monohydrate
EC50 (48 hours)	Daphnia Magna	-	29,700 mg/L	Cilastatin Sodium

Physicochemical Properties

Property	Value
Appearance	White to off-white powder
pH (reconstituted solution)	6.5 - 8.5[3]
Water Solubility	10 mg/mL[3]
Other Solubilities	Slightly soluble in methanol; practically insoluble in ethanol, dimethylformamide, and DMSO.[3]
Boiling Point (at 760 mmHg)	Imipenem monohydrate: 567.3 °C; Cilastatin sodium: 655 °C[3]
Flash Point	Imipenem monohydrate: 296.9 °C[3]
Decomposition Temperature	Imipenem monohydrate: 97 °C; Cilastatin sodium: starts at 194 °C[3]
Explosive Limits (Lower Explosive Limit)	Imipenem monohydrate: 40 g/m³; Cilastatin sodium: 150 g/m³[3]

Experimental Protocols

A common procedure in the laboratory is the reconstitution of the powdered form of **Imipenem and cilastatin sodium** for use in experiments. The following is a detailed methodology for this process, incorporating necessary safety measures.

Protocol: Reconstitution of **Imipenem and Cilastatin Sodium** for In Vitro Assays

Objective: To safely and accurately prepare a stock solution of **Imipenem and cilastatin sodium** for experimental use.

Materials:

- **Imipenem and cilastatin sodium** powder
- Appropriate sterile solvent (e.g., sterile water for injection, saline, or a specified buffer)
- Sterile volumetric flasks and pipettes
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (as specified above)

Procedure:

- Preparation: Don all required PPE, including a lab coat, double gloves, and safety goggles. Perform all manipulations within a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
- Weighing: Accurately weigh the desired amount of **Imipenem and cilastatin sodium** powder using an analytical balance.
- Dissolution:
 - Carefully transfer the weighed powder into a sterile volumetric flask.
 - Add a small amount of the chosen sterile solvent to the flask.

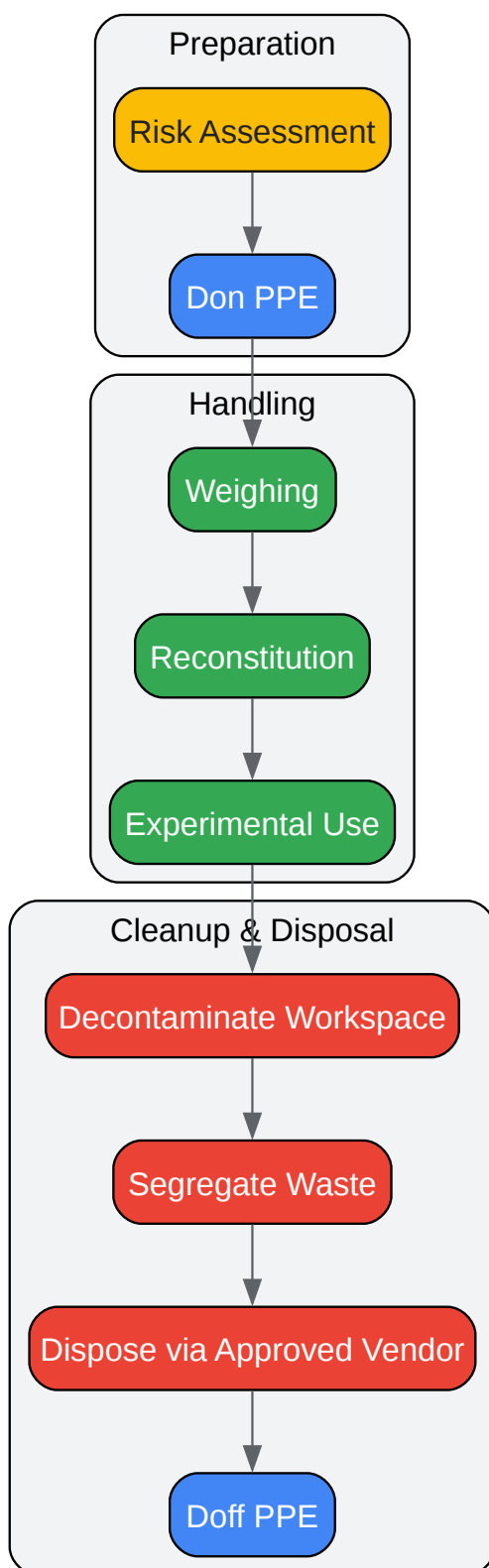
- Gently swirl the flask or use a vortex mixer at a low setting to dissolve the powder. Sonication for a short duration (not exceeding 1 minute) can be used to aid dissolution.
- Dilution to Final Volume: Once the powder is completely dissolved, add the solvent to the final desired volume as indicated by the volumetric flask's calibration mark.
- Mixing: Cap the flask securely and invert it several times to ensure a homogenous solution.
- Labeling and Storage: Clearly label the container with the compound name, concentration, date of preparation, and your initials. Store the solution as recommended by the manufacturer, typically at refrigerated temperatures (2-8 °C) for short-term storage. For longer-term storage, consult the product's stability data.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Operational Workflow:

The following diagram outlines the standard operational workflow for handling **Imipenem and cilastatin sodium**, from preparation to disposal.



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Caption: Standard operational workflow for **Imipenem and cilastatin sodium**.

Spill Management:

In the event of a spill, follow these steps:

- **Evacuate and Secure:** Immediately alert others in the area and evacuate if necessary. Restrict access to the spill area.
- **Don PPE:** Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.
- **Containment:** For solid spills, gently cover with a damp cloth or absorbent material to prevent dust from becoming airborne. For liquid spills, surround the area with absorbent material.
- **Cleanup:**
 - Carefully sweep or scoop up the spilled material and place it in a clearly labeled, sealed container for hazardous waste. Avoid creating dust.
 - Clean the spill area with a suitable decontaminating solution, followed by water.
- **Disposal:** Dispose of all contaminated materials (including PPE) as hazardous waste.

Disposal Plan:

All waste containing **Imipenem and cilastatin sodium**, including unused product, contaminated labware, and cleaning materials, must be disposed of as hazardous chemical waste.

- **Segregation:** Collect all waste in designated, clearly labeled, and sealed containers. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Disposal:** Arrange for pickup and disposal by a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of this material down the drain or in the regular trash.^[1]

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Imipenem and Cilastatin Sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15582710#personal-protective-equipment-for-handling-imipenem-and-cilastatin-sodium]

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